

An In-depth Technical Guide to 2-Methylthiophene: Properties, Synthesis, and Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Methylthiophene

Cat. No.: B7883307

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Methylthiophene is an organosulfur compound and a derivative of thiophene, a five-membered aromatic ring containing a sulfur atom. It is a colorless, flammable liquid with the chemical formula $\text{CH}_3\text{C}_4\text{H}_3\text{S}$.^[1] **2-Methylthiophene** and its derivatives are of significant interest in medicinal chemistry and materials science due to the versatile reactivity of the thiophene ring.^{[2][3]} The thiophene moiety is considered a "privileged pharmacophore" and is present in numerous FDA-approved drugs.^[2] This guide provides a comprehensive overview of the physical and chemical properties of **2-methylthiophene**, detailed experimental protocols, and its relevance in synthetic and medicinal chemistry.

Physical and Chemical Properties

2-Methylthiophene is a colorless to light yellow liquid.^{[4][5]} It is characterized by a sulfurous, onion-like odor.^[4] The compound is highly flammable and should be handled with appropriate safety precautions.^{[1][6]}

Quantitative Physical Properties

The key physical properties of **2-methylthiophene** are summarized in the table below for easy reference and comparison.

Property	Value	References
Molecular Formula	C ₅ H ₆ S	[1][7]
Molecular Weight	98.17 g/mol	[8]
Melting Point	-63.4 °C	[1][4][8]
Boiling Point	112-113 °C	[1][4][5][9]
Density	1.014 - 1.02 g/cm ³ at 20-25 °C	[1][4][10]
Refractive Index (n _{20/D})	1.52	[4][9][10]
Vapor Pressure	24.9 - 47.6 mmHg at 37.7 °C	[8][10]
Flash Point	7 - 15 °C	[4][9][10]
Solubility in Water	112.6 mg/L at 25 °C (immiscible/slightly soluble)	[5][6][8][11]
LogP	2.33	[8]

Spectral Data

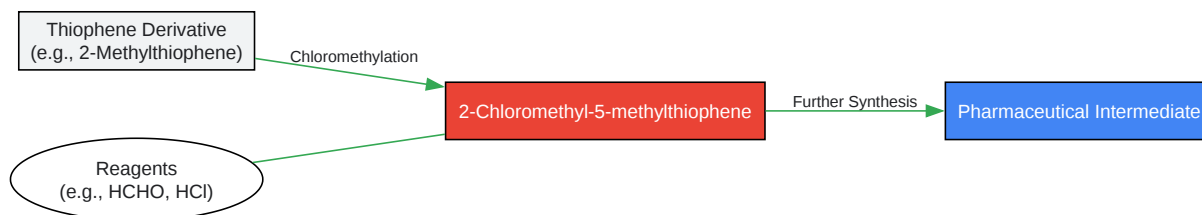
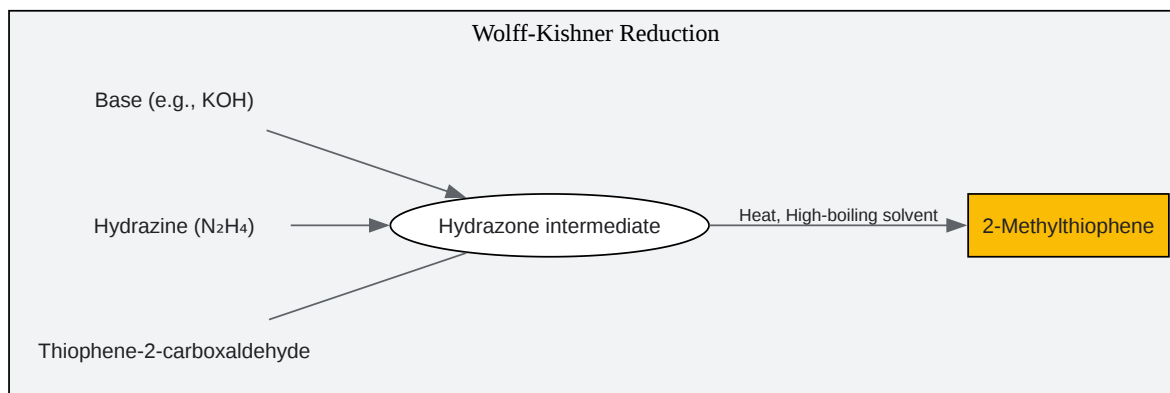
Spectroscopic data is crucial for the identification and characterization of **2-methylthiophene**.

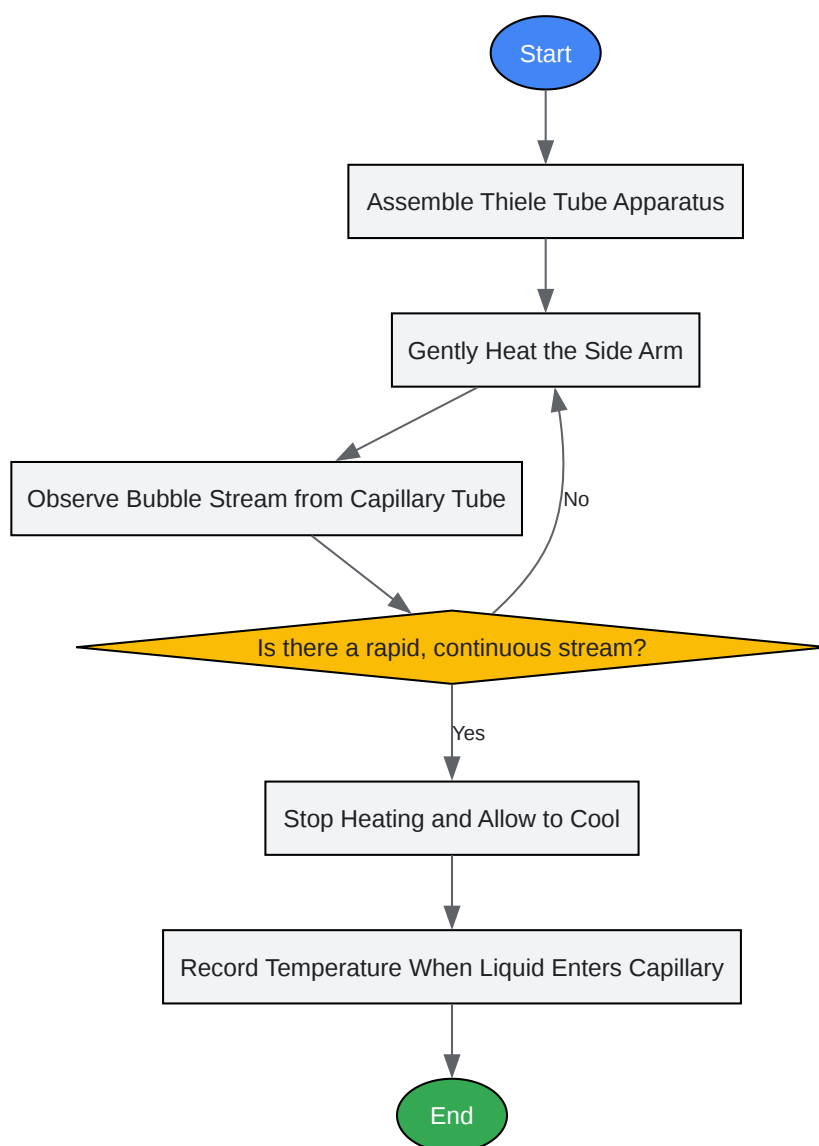
Spectrum Type	Key Peaks/Shifts (Solvent: CDCl ₃)	References
¹ H NMR	δ (ppm): 2.49 (s, 3H, -CH ₃), 6.75 (dd, 1H), 6.88 (d, 1H), 7.07 (d, 1H)	[8][12][13][14]
¹³ C NMR	δ (ppm): 14.95 (-CH ₃), 123.03, 125.14, 126.86, 139.50	[8][15]

Synthesis and Reactivity

Synthesis of 2-Methylthiophene

One common laboratory synthesis of **2-methylthiophene** is through the Wolff-Kishner reduction of thiophene-2-carboxaldehyde.[1][16] Commercially, it can be produced by the vapor-phase dehydrogenation of a 1-pentanol and carbon disulfide (CS₂) mixture.[1][16]





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. pubs.aip.org [pubs.aip.org]

- 2. Medicinal chemistry-based perspectives on thiophene and its derivatives: exploring structural insights to discover plausible druggable leads - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Synthesis, DFT investigations, antioxidant, antibacterial activity and SAR-study of novel thiophene-2-carboxamide derivatives - PMC [pmc.ncbi.nlm.nih.gov]
- 4. byjus.com [byjus.com]
- 5. Determination of Boiling Point of Organic Compounds - GeeksforGeeks [geeksforgeeks.org]
- 6. researchgate.net [researchgate.net]
- 7. chemsynthesis.com [chemsynthesis.com]
- 8. przyrbwn.icm.edu.pl [przyrbwn.icm.edu.pl]
- 9. 2-(Chloromethyl)thiophene synthesis - chemicalbook [chemicalbook.com]
- 10. Organic Syntheses Procedure [orgsyn.org]
- 11. vijaynazare.weebly.com [vijaynazare.weebly.com]
- 12. youtube.com [youtube.com]
- 13. uomus.edu.iq [uomus.edu.iq]
- 14. WO2002094806A1 - Chloromethylation of thiophene - Google Patents [patents.google.com]
- 15. US7462725B2 - Chloromethylation of thiophene - Google Patents [patents.google.com]
- 16. 2-Methylthiophene - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [An In-depth Technical Guide to 2-Methylthiophene: Properties, Synthesis, and Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7883307#physical-and-chemical-properties-of-2-methylthiophene]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com